

# Essential Safety and Logistical Information for Handling N-Methyl Metribuzin-d3

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## Compound of Interest

Compound Name: N-Methyl Metribuzin-d3

Cat. No.: B12420669

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents such as **N-Methyl Metribuzin-d3**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe handling of this compound.

Chemical Identifier:

- Product Name: **N-Methyl Metribuzin-d3**
- CAS Number: 1794754-27-0[1]

Hazard Identification: **N-Methyl Metribuzin-d3** is a deuterated analog of the herbicide Metribuzin. Based on the safety data for the closely related compound Metribuzin-(S-methyl-d3) and the parent compound Metribuzin, the primary hazards include:

- Acute Toxicity: Harmful if swallowed and toxic if inhaled.[2]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[2][3][4]

Hazard Statement	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.[2][3][4]
Acute Toxicity (Inhalation)	H331	Toxic if inhaled.[2]
Hazardous to the Aquatic Environment, Acute Hazard	H400	Very toxic to aquatic life.[2][3]
Hazardous to the Aquatic Environment, Chronic Hazard	H410	Very toxic to aquatic life with long lasting effects.[2][3][4]

## Personal Protective Equipment (PPE)

The following personal protective equipment is essential to minimize exposure and ensure safety when handling **N-Methyl Metribuzin-d3**.

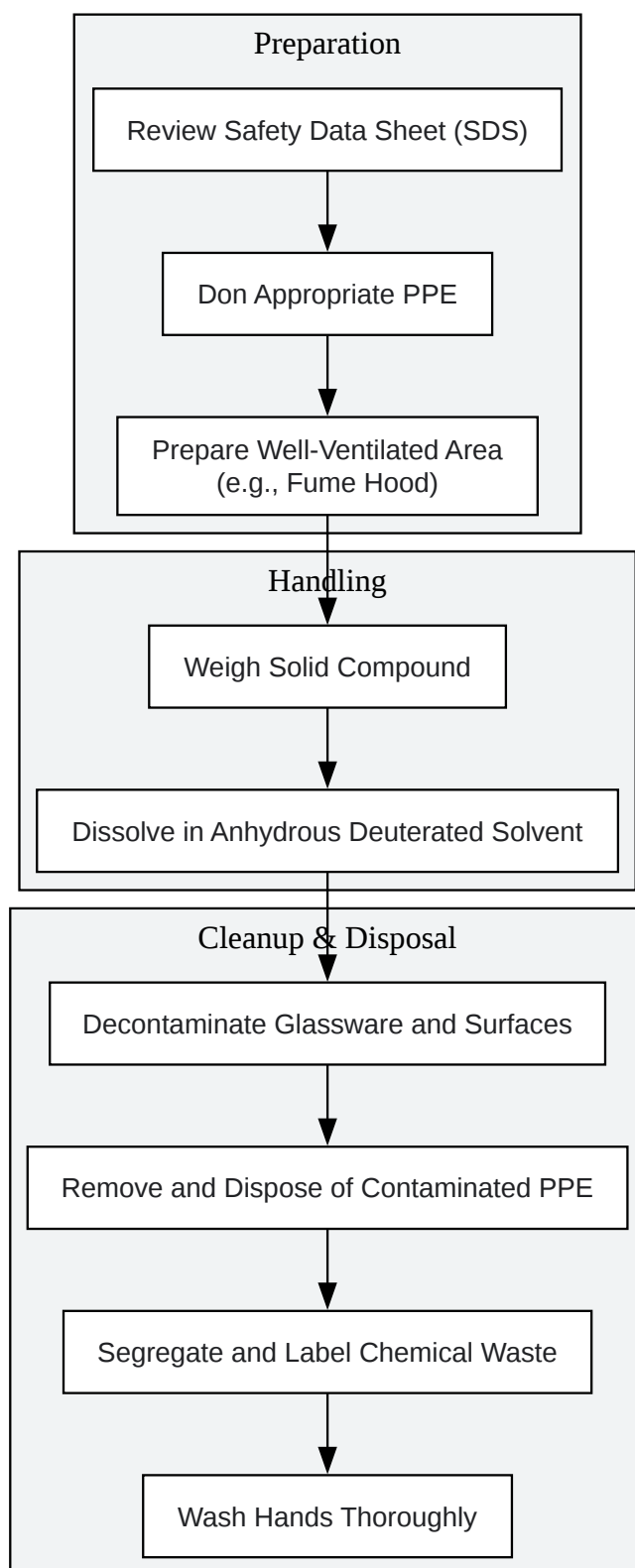
PPE Category	Item	Specifications and Guidelines
Hand Protection	Chemical-resistant gloves	Wear unlined, elbow-length chemical-resistant gloves. Nitrile, butyl, or neoprene gloves are recommended for good protection against both dry and liquid pesticides. <sup>[5]</sup> Do not use leather or cotton gloves. <sup>[5]</sup> Wash the outside of gloves before removing them. <sup>[6]</sup>
Eye and Face Protection	Safety glasses with side shields or chemical goggles	Use snug-fitting, non-fogging goggles or a face shield, especially when there is a risk of splashing or dust generation. <sup>[5]</sup>
Body Protection	Laboratory coat or chemical-resistant coveralls	Wear a long-sleeved shirt and long pants, or a lab coat. <sup>[7]</sup> For tasks with a higher risk of splashing, consider a chemical-resistant apron or coveralls. <sup>[8]</sup> <sup>[9]</sup>
Respiratory Protection	NIOSH-approved respirator	A respirator may be required if handling the compound as a powder outside of a fume hood or if aerosolization is possible. <sup>[5]</sup> <sup>[7]</sup> The specific type of respirator and cartridge should be selected based on the potential for inhalation exposure. <sup>[8]</sup>
Foot Protection	Closed-toe shoes	Wear chemical-resistant boots or shoe covers. <sup>[6]</sup> <sup>[9]</sup> Pant legs should be worn outside of

boots to prevent chemicals  
from entering.[9]

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## Operational Plan: Step-by-Step Handling Procedure

Following a structured workflow is critical for minimizing risk during the handling of **N-Methyl Metribuzin-d3**.



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## References

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